

# CAS number and IUPAC name for 5cyanopentanamide

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Compound of Interest

Compound Name: 5-cyanopentanamide

Cat. No.: B041375

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# In-Depth Technical Guide to 5-Cyanopentanamide

CAS Number: 2304-58-7 IUPAC Name: 5-cyanopentanamide

### Introduction

**5-Cyanopentanamide**, also known by its synonym 5-cyanovaleramide, is a bifunctional organic compound containing both a nitrile and an amide group. This unique structure makes it a valuable intermediate in the synthesis of various chemicals, most notably the herbicide azafenidin and as a precursor to 6-aminocaproic acid, a key component in the production of Nylon-6.[1] This technical guide provides a comprehensive overview of **5-cyanopentanamide**, including its chemical and physical properties, detailed experimental protocols for its synthesis, and its applications in research and industry.

## **Chemical and Physical Properties**

**5-Cyanopentanamide** is a white to off-white solid at room temperature. Its properties are summarized in the table below.



Property	Value	Reference
CAS Number	2304-58-7	
IUPAC Name	5-cyanopentanamide	-
Molecular Formula	C <sub>6</sub> H <sub>10</sub> N <sub>2</sub> O	-
Molecular Weight	126.16 g/mol	-
Melting Point	66-67 °C	-
Boiling Point	175-195 °C at 3 Torr	-
Appearance	White to off-white solid	<del>-</del>
Solubility	Soluble in water and polar organic solvents	-

## **Spectroscopic Data**

While experimental spectroscopic data for **5-cyanopentanamide** is not readily available in public databases, typical spectral characteristics can be predicted based on its functional groups.

Predicted <sup>1</sup>H NMR Spectral Data

Protons	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J)
H <sub>2</sub> N-C(=O)-	5.5 - 7.5	br s	-
-CH <sub>2</sub> -C(=O)-	2.1 - 2.3	t	~7 Hz
-CH2-CN	2.3 - 2.5	t	~7 Hz
-CH2-CH2-CH2-	1.6 - 1.8	m	-

## Predicted <sup>13</sup>C NMR Spectral Data



Carbon	Chemical Shift (ppm)
-C(=O)NH <sub>2</sub>	175 - 180
-CN	118 - 122
-CH <sub>2</sub> -C(=O)-	34 - 38
-CH <sub>2</sub> -CN	16 - 20
-CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> -	24 - 28

Predicted FT-IR Spectral Data

Functional Group	Wavenumber (cm <sup>-1</sup> )	Intensity
N-H stretch (amide)	3100 - 3500	Strong, broad
C-H stretch (alkane)	2850 - 3000	Medium
C≡N stretch (nitrile)	2240 - 2260	Medium, sharp
C=O stretch (amide)	1640 - 1680	Strong
N-H bend (amide)	1550 - 1640	Medium

## **Predicted Mass Spectrometry Data**

In an electron ionization (EI) mass spectrum, the molecular ion peak (M<sup>+</sup>) for **5-cyanopentanamide** would be observed at an m/z of 126. Common fragmentation patterns would likely involve the loss of the amide group (CONH<sub>2</sub>) resulting in a fragment at m/z 82, and cleavage of the alkyl chain.

# **Experimental Protocols**

The primary and most efficient method for the synthesis of **5-cyanopentanamide** is the regioselective enzymatic hydrolysis of adiponitrile.

## **Enzymatic Synthesis from Adiponitrile**

This protocol utilizes the nitrile hydratase enzyme from Rhodococcus erythropolis to selectively hydrolyze one of the two nitrile groups of adiponitrile.



#### Materials:

- Adiponitrile
- Whole cells of Rhodococcus erythropolis containing nitrile hydratase
- Phosphate buffer (pH 7.4)
- Methanol
- High-Performance Liquid Chromatography (HPLC) system for analysis

#### Procedure:

- Prepare a suspension of Rhodococcus erythropolis cells in a 200 mM phosphate buffer (pH 7.4).
- In a temperature-controlled reactor at 30°C, add adiponitrile to the cell suspension to a final concentration of 20 mM.
- Maintain the reaction mixture under constant agitation.
- Monitor the progress of the reaction by taking aliquots at regular intervals (e.g., every 2 minutes).
- Quench the reaction in the aliquots by adding an equal volume of methanol.
- Centrifuge the quenched samples to pellet the cells.
- Analyze the supernatant by HPLC to determine the concentrations of adiponitrile, 5cyanopentanamide, and the byproduct adipamide.[1]
- The reaction is typically complete within 10 minutes, with over 95% selectivity for 5cyanopentanamide.[1][2]

# Applications in Drug Development and Agrochemicals



**5-Cyanopentanamide** serves as a crucial intermediate in the synthesis of the herbicide azafenidin.[1][2][3] The synthesis involves the conversion of the amide group of **5-cyanopentanamide** to a triazolinone ring system.

## **Diagrams**

Enzymatic Synthesis Workflow Chemical Relationships

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## References

- 1. High Regioselectivity Production of 5-Cyanovaleramide from Adiponitrile by a Novel Nitrile Hydratase Derived from Rhodococcus erythropolis CCM2595 PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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